

1,1,2-Trichlorohex-1-ene IUPAC name and CAS number

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Compound of Interest

Compound Name: 1,1,2-Trichlorohex-1-ene

Cat. No.: B15468732

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Technical Guide: 1,1,2-Trichlorohex-1-ene

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **1,1,2-Trichlorohex-1-ene**, a chlorinated alkene of interest in synthetic chemistry. Due to the limited availability of detailed experimental data and biological studies specifically for this compound in publicly accessible literature, this guide also includes generalized experimental protocols and data relevant to this class of molecules. Such information is intended to provide a foundational understanding for researchers working with chlorinated hydrocarbons.

Chemical Identification

IUPAC Name: 1,1,2-Trichloro-1-hexene[1] CAS Number: 53977-99-4[1]

Identifier	Value	Reference
IUPAC Name	1,1,2-Trichloro-1-hexene	[1]
CAS Number	53977-99-4	[1]
Molecular Formula	C ₆ H ₉ Cl ₃	[1]
Molecular Weight	187.5 g/mol	[1]
Canonical SMILES	CCCCC(=C(Cl)Cl)Cl	[1]
InChI	InChI=1S/C6H9Cl3/c1-2-3-4-5(7)6(8)9/h2-4H2,1H3	[1]
InChIKey	ATBPAWMIJBXRNJ-UHFFFAOYSA-N	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **1,1,2-Trichlorohex-1-ene** are not extensively reported. However, general methodologies for the synthesis of polychlorinated alkenes can be adapted. A plausible synthetic approach involves the dehydrochlorination of a polychlorinated alkane precursor. The characterization would follow standard analytical chemistry techniques.

General Synthesis Approach: Dehydrochlorination

A common method for introducing unsaturation in chlorinated hydrocarbons is through base-mediated dehydrochlorination.

Reaction:

Materials:

- A suitable polychlorinated hexane precursor (e.g., 1,1,2,2-tetrachlorohexane).
- A strong base (e.g., potassium hydroxide, sodium ethoxide).
- An appropriate solvent (e.g., ethanol).

Procedure:

- Dissolve the polychlorinated hexane precursor in the chosen solvent in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Slowly add a solution of the base to the reaction mixture.
- Heat the mixture to reflux for a specified period, monitoring the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- After completion, cool the reaction mixture to room temperature.
- Quench the reaction with water and extract the product with a suitable organic solvent (e.g., diethyl ether, dichloromethane).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure to obtain the crude product.
- Purify the crude product using column chromatography or distillation.

General Characterization Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: Would be used to determine the number and connectivity of hydrogen atoms. The spectrum is expected to show signals corresponding to the butyl chain protons.
- ^{13}C NMR: Would be used to identify the number of unique carbon environments, including the two vinylic carbons and the carbons of the butyl chain.

Infrared (IR) Spectroscopy:

- The IR spectrum would be expected to show characteristic absorption bands for C=C stretching of the alkene and C-Cl stretching.

Mass Spectrometry (MS):

- Mass spectrometry would be used to confirm the molecular weight of the compound. The fragmentation pattern would provide information about the structure. Due to the presence of chlorine isotopes (^{35}Cl and ^{37}Cl), the molecular ion peak would appear as a cluster of peaks.

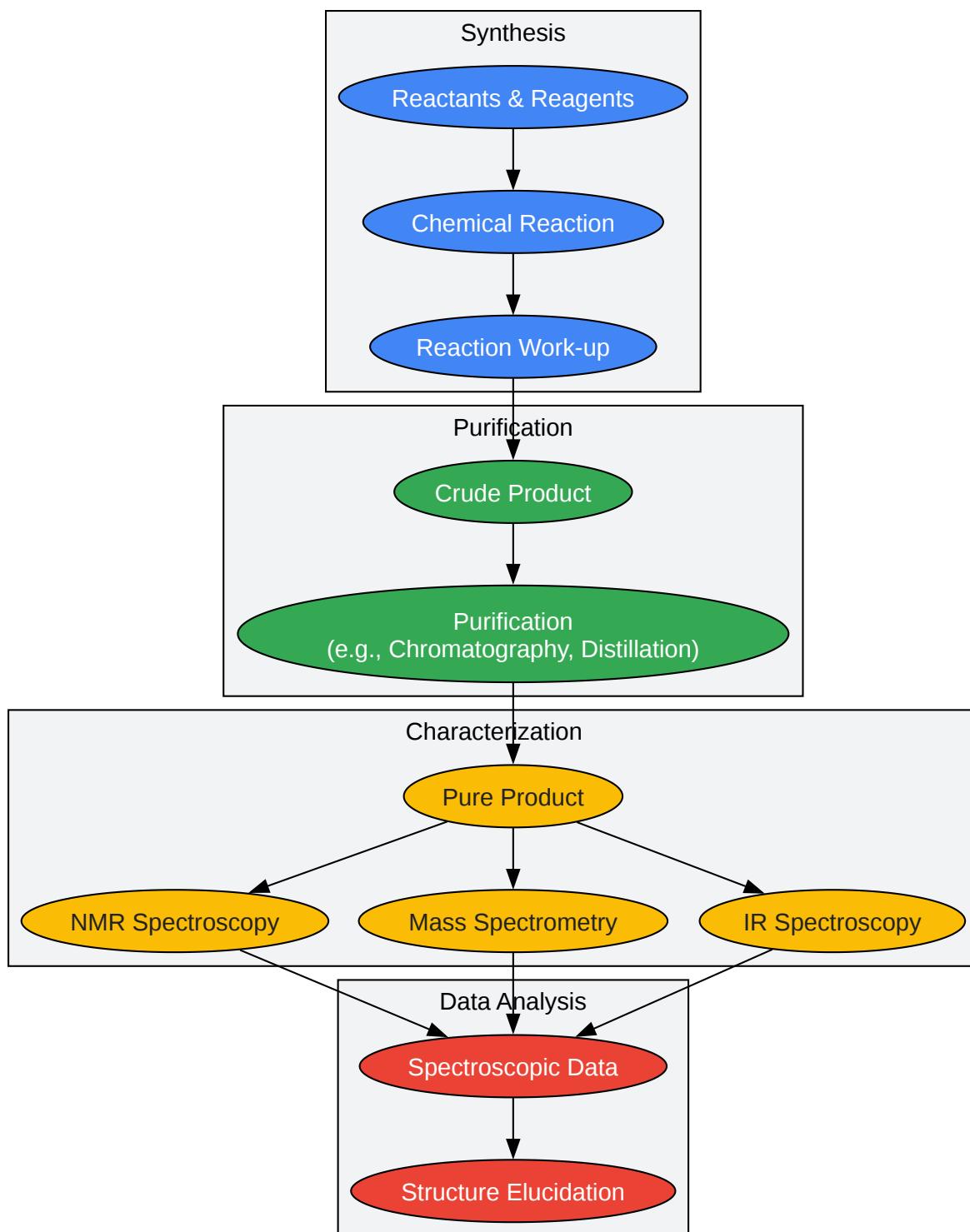
Potential Biological Effects and Toxicology

Specific toxicological data for **1,1,2-Trichlorohex-1-ene** is not readily available. However, it belongs to the class of chlorinated hydrocarbons, many of which are known to have toxic effects. In general, chlorinated hydrocarbons are neurotoxins that can interfere with the transmission of nerve impulses.^[2] They are typically well-absorbed through the gastrointestinal tract, skin, and by inhalation, and they are highly lipid-soluble, leading to accumulation with repeated exposure.^[2] Occupational exposure to chlorinated aliphatic solvents has been associated with adverse health effects, including toxicity to the central nervous system, liver, and kidneys.^[1] Some chlorinated hydrocarbons are also considered potential carcinogens.^[2] ^[3]

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and characterization of a chemical compound like **1,1,2-Trichlorohex-1-ene**.

General Experimental Workflow for Chemical Synthesis and Analysis

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Caption: A generalized workflow for chemical synthesis and analysis.

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